

Application Notes and Protocols for Methyl Propionate-PEG12 Conjugation

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Compound of Interest

Compound Name: Methyl propionate-PEG12

Cat. No.: B8071829

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Introduction

This document provides a detailed experimental workflow for the synthesis, purification, and characterization of a **methyl propionate-PEG12** conjugate. This conjugate is a valuable tool in drug development, often serving as a flexible and hydrophilic linker in the construction of more complex molecules such as Proteolysis Targeting Chimeras (PROTACs). PROTACs are bifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the target protein's degradation. The polyethylene glycol (PEG) linker in this conjugate enhances solubility and optimizes the spatial orientation between the two ends of a PROTAC.^[1]

The following protocols are based on established methods for the synthesis of PEGylated small molecules and PROTACs. While a direct protocol for **methyl propionate-PEG12** is not widely published, the described methodologies for amide bond formation and purification of PEGylated compounds provide a robust framework for its successful synthesis and characterization.

Data Presentation

Table 1: Reagents and Materials

| Reagent/Material | Supplier | Purpose |
|--|--------------------------------|---|
| Amine-PEG12-OH | Commercially Available | PEG linker with terminal amine and hydroxyl groups |
| Propionic Anhydride | Sigma-Aldrich | Acylation agent for introducing the propionyl group |
| Triethylamine (TEA) | Sigma-Aldrich | Base catalyst |
| Dichloromethane (DCM), Anhydrous | Sigma-Aldrich | Reaction solvent |
| N,N-Dimethylformamide (DMF), Anhydrous | Sigma-Aldrich | Reaction solvent |
| Sodium Bicarbonate (NaHCO ₃), Saturated Solution | Fisher Scientific | Aqueous wash |
| Brine, Saturated Sodium Chloride (NaCl) Solution | Fisher Scientific | Aqueous wash |
| Anhydrous Sodium Sulfate (Na ₂ SO ₄) | Fisher Scientific | Drying agent |
| Methanol (MeOH), Anhydrous | Sigma-Aldrich | Methylating agent |
| Thionyl Chloride (SOCl ₂) | Sigma-Aldrich | Activating agent for methylation |
| Silica Gel for Column Chromatography | Sorbent Technologies | Stationary phase for purification |
| Deuterated Chloroform (CDCl ₃) for NMR | Cambridge Isotope Laboratories | NMR solvent |
| Acetonitrile (ACN), HPLC Grade | Fisher Scientific | Mobile phase for HPLC |
| Water, HPLC Grade | Fisher Scientific | Mobile phase for HPLC |
| Formic Acid | Sigma-Aldrich | Mobile phase additive for HPLC/LC-MS |

Table 2: Summary of Analytical Characterization

| Analytical Technique | Purpose | Expected Outcome |
|---|---|---|
| Thin Layer Chromatography (TLC) | Reaction monitoring and preliminary purity assessment | Visualization of product spot with a different Rf value from starting materials. |
| ^1H NMR Spectroscopy | Structural confirmation of the final product | Presence of characteristic peaks for the methyl propionate moiety and the PEG12 backbone. |
| ^{13}C NMR Spectroscopy | Structural confirmation of the final product | Presence of characteristic peaks for the carbonyl group, methyl groups, and PEG backbone carbons. |
| High-Resolution Mass Spectrometry (HRMS) | Determination of the exact mass of the conjugate | Observed mass should match the calculated mass of the methyl propionate-PEG12 conjugate. |
| High-Performance Liquid Chromatography (HPLC) | Purity assessment of the final product | A single major peak indicating a high degree of purity. |

Experimental Protocols

Protocol 1: Synthesis of N-(Propionyl)-PEG12-OH

This protocol describes the acylation of the amine terminus of Amine-PEG12-OH with propionic anhydride.

Reagents and Materials:

- Amine-PEG12-OH (1.0 eq)
- Propionic Anhydride (1.5 eq)
- Triethylamine (TEA) (2.0 eq)

- Anhydrous Dichloromethane (DCM)
- Nitrogen atmosphere
- Standard glassware for organic synthesis

Procedure:

- Under a nitrogen atmosphere, dissolve Amine-PEG12-OH in anhydrous DCM.
- Cool the solution to 0 °C using an ice bath.
- Add triethylamine to the solution.
- Slowly add propionic anhydride to the reaction mixture.
- Allow the reaction to warm to room temperature and stir overnight.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, dilute the reaction mixture with DCM and wash sequentially with saturated NaHCO₃ solution and brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield N-(Propionyl)-PEG12-OH.

Protocol 2: Synthesis of Methyl Propionate-PEG12 Conjugate

This protocol describes the methylation of the terminal hydroxyl group of N-(Propionyl)-PEG12-OH.

Reagents and Materials:

- N-(Propionyl)-PEG12-OH (1.0 eq)

- Anhydrous Methanol (MeOH)
- Thionyl Chloride (SOCl₂) (1.2 eq)
- Nitrogen atmosphere
- Standard glassware for organic synthesis

Procedure:

- Under a nitrogen atmosphere, dissolve N-(Propionyl)-PEG12-OH in anhydrous methanol.
- Cool the solution to 0 °C.
- Slowly add thionyl chloride to the reaction mixture.
- Stir the reaction at room temperature for 4-6 hours.
- Monitor the reaction progress by TLC.
- Upon completion, concentrate the reaction mixture under reduced pressure to remove excess methanol and thionyl chloride.
- Dissolve the residue in DCM and wash with saturated NaHCO₃ solution and brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to obtain the crude **methyl propionate-PEG12** conjugate.

Protocol 3: Purification of Methyl Propionate-PEG12 Conjugate

This protocol outlines the purification of the final product using flash column chromatography.

Reagents and Materials:

- Crude **Methyl Propionate-PEG12** Conjugate
- Silica Gel

- Hexanes
- Ethyl Acetate
- Methanol (for more polar gradients if needed)

Procedure:

- Prepare a silica gel column packed in a suitable solvent system (e.g., Hexanes/Ethyl Acetate).
- Dissolve the crude product in a minimal amount of the column eluent.
- Load the sample onto the column.
- Elute the column with a gradient of ethyl acetate in hexanes. The polarity can be increased by adding a small percentage of methanol if necessary.
- Collect fractions and analyze them by TLC to identify those containing the pure product.
- Combine the pure fractions and concentrate under reduced pressure to yield the purified **methyl propionate-PEG12** conjugate.

Protocol 4: Characterization of Methyl Propionate-PEG12 Conjugate

This protocol describes the analytical methods used to confirm the structure and purity of the final product.

^1H and ^{13}C NMR Spectroscopy:

- Dissolve a small amount of the purified product in deuterated chloroform (CDCl_3).
- Acquire ^1H and ^{13}C NMR spectra.
- Analyze the spectra to confirm the presence of signals corresponding to the methyl propionate group and the PEG12 linker. The integration of the proton signals can be used to confirm the structure.^[2]

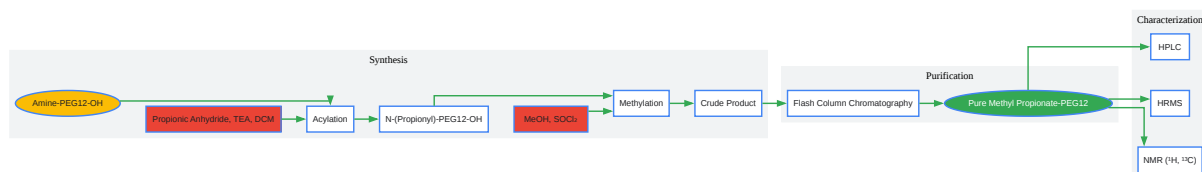
High-Resolution Mass Spectrometry (HRMS):

- Prepare a dilute solution of the purified product in a suitable solvent (e.g., acetonitrile/water with 0.1% formic acid).
- Infuse the sample into an ESI-TOF or Orbitrap mass spectrometer.
- Acquire the mass spectrum in positive ion mode.
- The observed exact mass should be within a narrow tolerance (e.g., ± 5 ppm) of the calculated theoretical mass.

High-Performance Liquid Chromatography (HPLC):

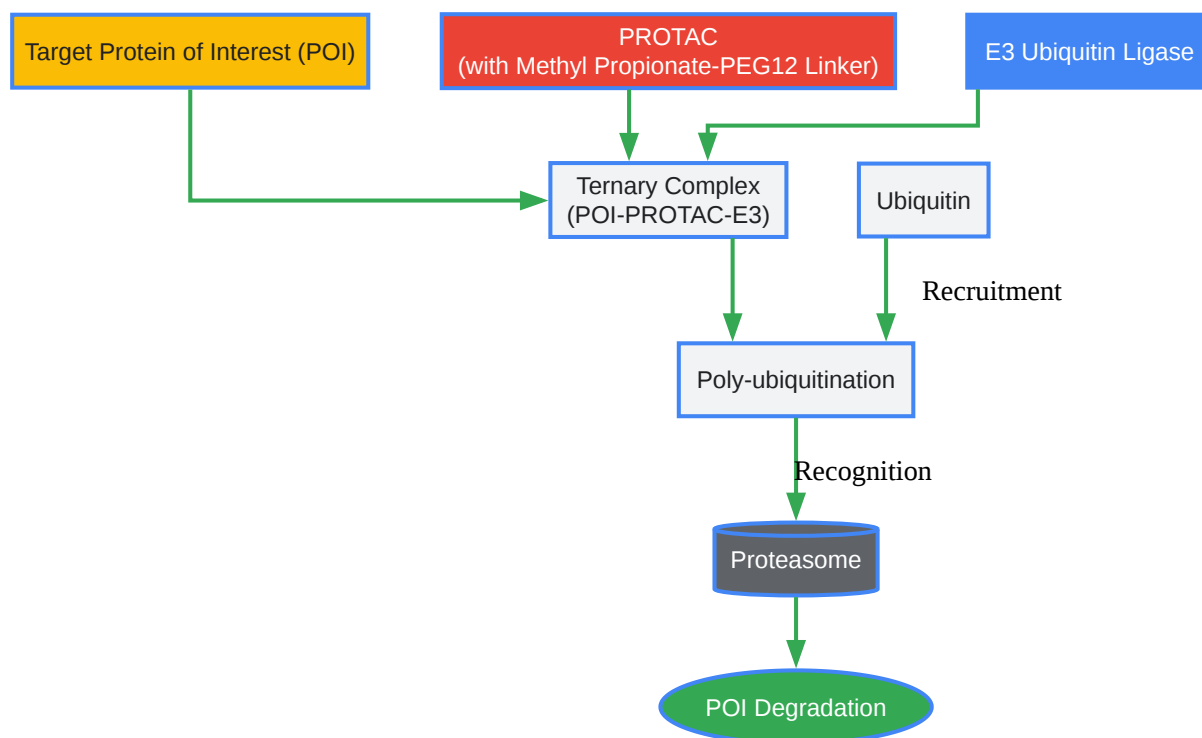
- Dissolve the purified product in the mobile phase.
- Inject the sample onto a C18 reverse-phase HPLC column.
- Elute with a gradient of acetonitrile in water (both containing 0.1% formic acid).
- Monitor the elution profile using a UV detector (if applicable) or an evaporative light scattering detector (ELSD).
- A single major peak will indicate the purity of the compound.

Mandatory Visualization



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Caption: Experimental workflow for the synthesis and characterization of **methyl propionate-PEG12**.



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Caption: PROTAC mechanism of action utilizing a PEGylated linker.

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References

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- 2. NMR Characterization of Polyethylene Glycol Conjugates for Nanoparticle Functionalization - PMC [pmc.ncbi.nlm.nih.gov]

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